

Introduction: The Role of 2-Methoxyethyl Chloroacetate in Modern Synthesis

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Methoxyethyl Chloroacetate

CAS No.: 13361-36-9

Cat. No.: B081098

[Get Quote](#)

2-Methoxyethyl chloroacetate (CAS No. 13361-36-9) is a specialized organic building block increasingly utilized in the fine chemical and pharmaceutical industries. As a bifunctional molecule, it incorporates a reactive chloroacetate group, which is an excellent electrophile for alkylation reactions, and a 2-methoxyethyl ester moiety. This latter group can modify the solubility and pharmacokinetic properties of a target molecule or serve as a protecting group that can be cleaved under specific conditions. Its utility lies in its ability to introduce the $\text{CH}_2\text{COOCH}_2\text{CH}_2\text{OCH}_3$ fragment into a variety of molecular scaffolds, making it a valuable reagent in the synthesis of complex organic molecules and active pharmaceutical ingredients (APIs). This guide provides a comprehensive overview of its commercial availability, quality control standards, handling protocols, and applications relevant to the research and drug development sectors.

Part 1: Commercial Sourcing and Procurement Supplier Landscape and Global Availability

2-Methoxyethyl chloroacetate is readily available from major global chemical suppliers that specialize in research and bulk chemicals. It is typically marketed for research and

development (R&D) or manufacturing use only and is not intended for medical or direct consumer applications[1].

Key international suppliers include:

- Tokyo Chemical Industry (TCI): TCI is a prominent supplier offering **2-Methoxyethyl chloroacetate** with a typical purity of greater than 97.0% as determined by Gas Chromatography (GC)[2][3]. They provide global distribution with regional stock information available for North America, Europe, and Asia-Pacific.
- Sigma-Aldrich (Merck): As a leading supplier of laboratory and specialty chemicals, Sigma-Aldrich and its associated brands are a reliable source for this reagent.
- Aladdin Scientific: This supplier also lists **2-Methoxyethyl chloroacetate**, specifying a minimum purity of 97% (GC) and classifying it under their "Organic Building Blocks" product family[1].
- PureSynth: PureSynth offers the compound for laboratory and analytical use, also with a stated purity of 97.0% (GC)[4].

Procurement for research purposes is straightforward through the suppliers' online catalogs. For bulk quantities required in pilot-scale or manufacturing, it is advisable to contact the suppliers directly to request a bulk quote[2].

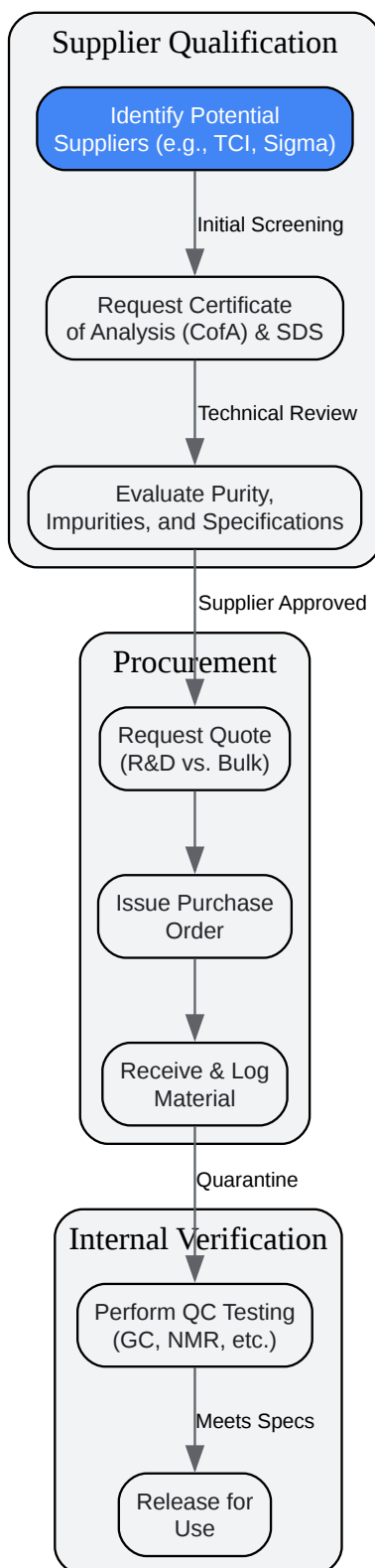
Typical Commercial Grades and Specifications

The compound is generally available in a single, high-purity grade suitable for most synthetic applications. The key specifications provided by vendors are summarized below.

Parameter	Typical Specification	Source(s)
Product Name	2-Methoxyethyl Chloroacetate	[1][2]
Synonyms	Chloroacetic Acid 2-Methoxyethyl Ester	[2][4]
CAS Number	13361-36-9	[1][4]
Molecular Formula	C ₅ H ₉ ClO ₃	[1][4]
Molecular Weight	152.57 g/mol	[1][4]
Appearance	Colorless to Almost Colorless Clear Liquid	[2]
Purity (by GC)	>97.0%	[2][3][4]

Procurement Workflow for Research and Development

Acquiring specialty chemicals for drug development requires a systematic approach to ensure quality and consistency. The following workflow outlines the best practices for qualifying a supplier and procuring **2-Methoxyethyl chloroacetate**.



[Click to download full resolution via product page](#)

Caption: Workflow for Supplier Qualification and Material Procurement.

Part 2: Quality Control and Analytical Characterization

Ensuring the identity and purity of starting materials is a cornerstone of scientific integrity and reproducible research. While suppliers provide a Certificate of Analysis (CofA), independent verification is often a necessary step in a regulated drug development environment.

Primary Analytical Methods

- Gas Chromatography (GC): As indicated by virtually all commercial suppliers, GC is the standard method for determining the purity of **2-Methoxyethyl chloroacetate**[2][3]. A Flame Ionization Detector (FID) is typically used due to its high sensitivity to organic compounds. The method separates the main component from volatile impurities and residual starting materials.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR is used to confirm the molecular structure. The spectrum provides unambiguous evidence of the 2-methoxyethyl and chloroacetyl moieties through characteristic chemical shifts and splitting patterns[5].
- Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR can be used as a rapid identity check, confirming the presence of key functional groups such as the ester carbonyl (C=O) and C-O bonds.

Experimental Protocol: Purity Verification by GC-FID

This protocol describes a general method for verifying the purity of commercially supplied **2-Methoxyethyl chloroacetate**. It is based on standard methodologies for analyzing similar volatile organic compounds[6][7][8].

Objective: To determine the purity of **2-Methoxyethyl chloroacetate** by percentage area from the resulting chromatogram.

Materials & Equipment:

- **2-Methoxyethyl chloroacetate** sample
- High-purity solvent for dilution (e.g., Methylene Chloride or Ethyl Acetate)

- Gas Chromatograph with FID detector
- Appropriate capillary column (e.g., a mid-polarity column like a DB-624 or equivalent)
- Autosampler vials and caps
- Microsyringe

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (~1 mg/mL) in a suitable solvent. Ensure the sample is fully dissolved.
- Instrument Setup:
 - Injector: Set temperature to 250 °C. Use a split injection mode (e.g., 50:1 split ratio).
 - Oven Program: Start at 60 °C, hold for 2 minutes. Ramp the temperature at 10 °C/min to 240 °C. Hold for 5 minutes.
 - Detector (FID): Set temperature to 280 °C.
 - Carrier Gas (Helium or Nitrogen): Set to a constant flow rate (e.g., 1.0 mL/min).
- Injection: Inject 1 µL of the prepared sample into the GC.
- Data Acquisition: Acquire the chromatogram for the full duration of the oven program.
- Analysis: Integrate all peaks in the chromatogram. Calculate the purity by dividing the peak area of **2-Methoxyethyl chloroacetate** by the total area of all peaks and multiplying by 100. The retention time should be compared to a previously run standard if available.

Causality: The choice of a mid-polarity column is crucial for achieving good separation between the analyte and potential impurities, such as residual chloroacetic acid or 2-methoxyethanol. The temperature ramp ensures that both more volatile and less volatile impurities are eluted and detected.

Part 3: Safe Handling, Storage, and Disposal

Proper handling of **2-Methoxyethyl chloroacetate** is essential for laboratory safety. The information provided here is a synthesis of data from various Safety Data Sheets (SDS)[3][9].

Hazard Identification and Personal Protective Equipment (PPE)

The compound presents several hazards that necessitate careful handling:

- H315: Causes skin irritation[3][9].
- H319: Causes serious eye irritation[3][9].
- H227: Combustible liquid[2][3].

Mandatory PPE (Precautionary Statement P280):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat. For larger quantities, consider flame-retardant antistatic protective clothing.

All work should be conducted in a well-ventilated area or inside a chemical fume hood[10].

Storage and Stability

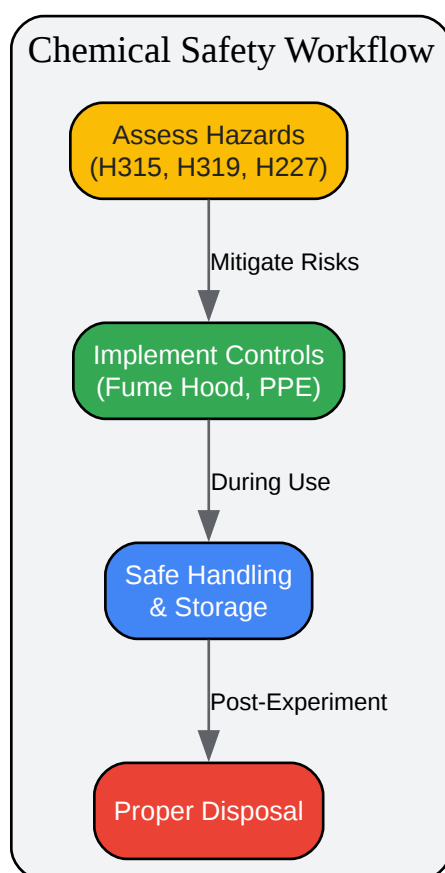
- Storage Temperature: Recommended storage is at room temperature[4].
- Conditions: Keep the container tightly closed in a dry and well-ventilated place[11]. It is critical to keep the compound away from heat, sparks, open flames, and other ignition sources[3].
- Incompatible Materials: Avoid contact with strong acids, strong bases, and oxidizing agents[10].

Disposal Considerations

Chemical waste must be disposed of in accordance with all applicable national and local regulations.

- Do not mix with other waste.
- Leave the chemical in its original container if possible.
- Handle uncleaned, empty containers as you would the product itself.

The following diagram illustrates the lifecycle of safe chemical handling for this reagent.



[Click to download full resolution via product page](#)

Caption: A workflow outlining key safety considerations.

Part 4: Applications in Drug Discovery and Organic Synthesis

2-Methoxyethyl chloroacetate serves primarily as an alkylating agent. Its chloroacetyl group is susceptible to nucleophilic substitution, allowing for the covalent attachment of the 2-methoxyethyl ester fragment to a wide range of substrates.

- **Synthesis of Heterocycles:** It can be used in reactions with amines, thiols, and other nucleophiles to form heterocyclic structures, which are prevalent scaffolds in many drug molecules.
- **Ester Analogue Synthesis:** In medicinal chemistry, modifying ester groups is a common strategy to tune a drug candidate's properties. **2-Methoxyethyl chloroacetate** allows for the direct incorporation of a methoxyethyl ester, which can alter a compound's polarity, metabolic stability, and cell permeability compared to simpler methyl or ethyl esters.
- **Precursor for Complex Building Blocks:** The compound is a starting point for more elaborate synthetic intermediates. For instance, the chloro- group can be displaced, and the ester can be subsequently hydrolyzed or transesterified to reveal a carboxylic acid or another ester, respectively. This versatility is valuable in multi-step syntheses common in drug discovery[12]. The synthesis of related methoxyacetic acid esters often involves the reaction of a chloroacetic acid ester with an alkali metal methoxide, highlighting the core reactivity of this class of compounds[13].

References

- **2-Methoxyethyl Chloroacetate** Chemical Label. (n.d.). Google Cloud.
- **2-Methoxyethyl Chloroacetate** | 13361-36-9. (n.d.). TCI EUROPE N.V..
- **2-Methoxyethyl Chloroacetate** 13361-36-9. (n.d.). Tokyo Chemical Industry (India) Pvt. Ltd..
- OSHA Method 53. (n.d.). OSHA.
- Safety Data Sheet. (2025). Sigma-Aldrich.
- **2-Methoxyethyl Chloroacetate**, min 97% (GC), 1 gram. (n.d.). CP Lab Safety.
- 2-Methoxyethyl chloroformate 628-12-6. (n.d.). Sigma-Aldrich.
- 2-Methoxyethyl chloroformate, tech. 85%. (n.d.). Thermo Scientific Alfa Aesar.
- Safety Data Sheet. (2025). Fisher Scientific.

- **2-Methoxyethyl Chloroacetate** | 13361-36-9. (n.d.). Tokyo Chemical Industry Co., Ltd. (APAC).
- 2-methoxyethyl acetate. (n.d.). The Good Scents Company.
- The Synthesis and Discovery of 2-Methoxyacetic Acid: A Technical Guide. (n.d.). Benchchem.
- **2-Methoxyethyl Chloroacetate** 97.0%(GC). (n.d.). PureSynth.
- 2-Methoxyethyl chloride - Safety Data Sheet. (2026). ChemicalBook.
- Organic Syntheses Procedure. (n.d.). Organic Syntheses.
- Safety Data Sheet. (2023). Fisher Scientific.
- chloroacetic acid 2-methoxyethyl ester(13361-36-9) 1h nmr. (n.d.). ChemicalBook.
- 2-Methoxyethyl acetate. (n.d.). MilliporeSigma® (Sigma-Aldrich).
- Ethyl chloroacetate. (n.d.). Sigma-Aldrich.
- Synthesis method of 2-methylphenoxyacetic acid. (n.d.). Eureka | Patsnap.
- Process for the preparation of methoxyacetic acid esters. (2000). Google Patents.
- New process of synthesis of methyl chloroacetate by reactive distillation. (2018). ResearchGate.
- 2-Methoxyethanol (2ME), 2-Methoxyethanol Acetate (2MEA), 2-Ethoxyethanol (2EE), and 2-Ethoxyethanol Acetate (2EEA) by GC/FID. (n.d.). Analytical Method.
- Detection method for 2-methoxyethanol, 2-ethoxyethanol, 2-methoxyethanol acetate and 2-ethoxyethanol acetate. (n.d.). Google Patents.
- 2-Butoxyethyl chloroacetate. (n.d.). PubChem - NIH.
- The application of multi-component reactions in drug discovery. (2002). PubMed.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. calpaclab.com [calpaclab.com]
- 2. 2-Methoxyethyl Chloroacetate | 13361-36-9 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 3. 2-Methoxyethyl Chloroacetate | 13361-36-9 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 4. pure-synth.com [pure-synth.com]

- [5. CHLOROACETIC ACID 2-METHOXYETHYL ESTER\(13361-36-9\) 1H NMR spectrum \[chemicalbook.com\]](#)
- [6. osha.gov \[osha.gov\]](#)
- [7. Analytical Method \[keikaventures.com\]](#)
- [8. CN102226792A - Detection method for 2-methoxyethanol, 2-ethoxyethanol, 2-methoxyethanol acetate and 2-ethoxyethanol acetate - Google Patents \[patents.google.com\]](#)
- [9. chemical-label.com \[chemical-label.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
- [11. 2-Methoxyethyl chloride - Safety Data Sheet \[chemicalbook.com\]](#)
- [12. The application of multi-component reactions in drug discovery - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [13. US6143920A - Process for the preparation of methoxyacetic acid esters - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [Introduction: The Role of 2-Methoxyethyl Chloroacetate in Modern Synthesis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081098/docs#introduction-the-role-of-2-methoxyethyl-chloroacetate-in-modern-synthesis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)